

Technical Guide: 2-Chloro-7-fluoroquinazoline-4-acetic acid

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinazoline-4-acetic Acid

Cat. No.: B12283536

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A Bifunctional Scaffold for Targeted Therapeutics Executive Summary & Structural Logic

2-Chloro-7-fluoroquinazoline-4-acetic acid represents a high-value "lynchpin" intermediate in medicinal chemistry. Unlike standard quinazolines used in EGFR inhibition (which typically possess anilines at the 4-position), this molecule features a carbon-linked acetic acid moiety at C4. This structural deviation transforms the quinazoline from a simple end-cap into a linear linker scaffold, enabling the attachment of complex pharmacophores or degradation tags (e.g., for PROTACs).

The "Three-Point" Pharmacophore Strategy

- **C2-Chloro Handle (Electrophile):** The 2-position chlorine is activated for Nucleophilic Aromatic Substitution (S_NAr). It serves as the primary attachment point for solubility-enhancing amines or target-binding anilines.

- **C4-Acetic Acid Handle (Nucleophile/Coupler):** The carboxylic acid side chain allows for amide coupling, esterification, or reduction to an alcohol, facilitating the extension of the molecule into solvent-exposed regions of a binding pocket.
- **C7-Fluoro Substituent (Modulator):** The fluorine atom at C7 blocks metabolic hydroxylation (a common clearance pathway for quinazolines) and electronically tunes the ring system, increasing the electrophilicity at C2 without compromising stability.

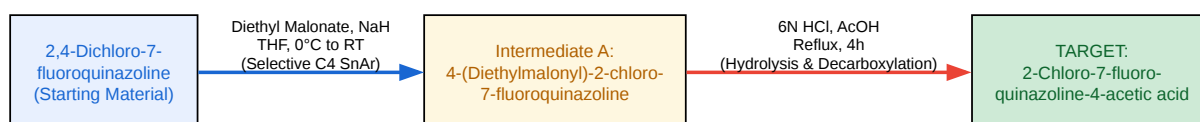
Synthetic Architecture: The Malonate Displacement Route

Direct chlorination of a 4-methylquinazoline is often non-selective. The most authoritative and scalable route to CAS 1784613-73-5 utilizes the Malonate Displacement Method, starting from the commercially available 2,4-dichloro-7-fluoroquinazoline.

Mechanism of Action

The synthesis relies on the differential electrophilicity of the C4 and C2 positions. The C4 position in quinazoline is significantly more electrophilic due to the additive inductive effects of N1 and N3. A soft carbon nucleophile (diethyl malonate anion) will selectively displace the C4-chloride at low temperatures, leaving the C2-chloride intact. Subsequent acid-mediated hydrolysis and decarboxylation yield the target acetic acid.

Reaction Scheme (DOT Visualization)



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Figure 1: The synthetic pathway prioritizes regioselectivity at C4, preserving the C2-Cl handle for late-stage diversification.

Detailed Experimental Protocol

Safety Warning: Quinazoline halides are potent sensitizers and lachrymators. All operations must be conducted in a fume hood. The C2-Cl group is susceptible to hydrolysis under basic conditions; strict adherence to acidic workup in Step 2 is critical.

Step 1: Regioselective C4-Alkylation

Objective: Install the carbon framework at C4 without touching the C2-Cl.

- **Activation:** In a flame-dried 3-neck flask under Argon, suspend Sodium Hydride (60% dispersion, 1.1 eq) in anhydrous THF (10 mL/g). Cool to 0°C.
- **Nucleophile Formation:** Add Diethyl Malonate (1.1 eq) dropwise over 30 minutes. Evolution of gas will be observed. Stir at 0°C for 30 min until the solution is clear (formation of sodium diethyl malonate).
- **Addition:** Dissolve 2,4-Dichloro-7-fluoroquinazoline (1.0 eq) in anhydrous THF. Add this solution dropwise to the malonate anion mixture at 0°C.
 - **Critical Control Point:** Maintain temperature < 5°C to prevent bis-alkylation or C2 attack.
- **Reaction:** Allow the mixture to warm to Room Temperature (RT) and stir for 3-5 hours. Monitor by TLC (Hexane:EtOAc 4:1). The starting material spot () should disappear, replaced by a lower spot.
- **Workup:** Quench with saturated . Extract with EtOAc (3x). Wash combined organics with brine, dry over , and concentrate. The crude oil (Intermediate A) is used directly to prevent decarboxylation during purification.

Step 2: Hydrolysis & Decarboxylation

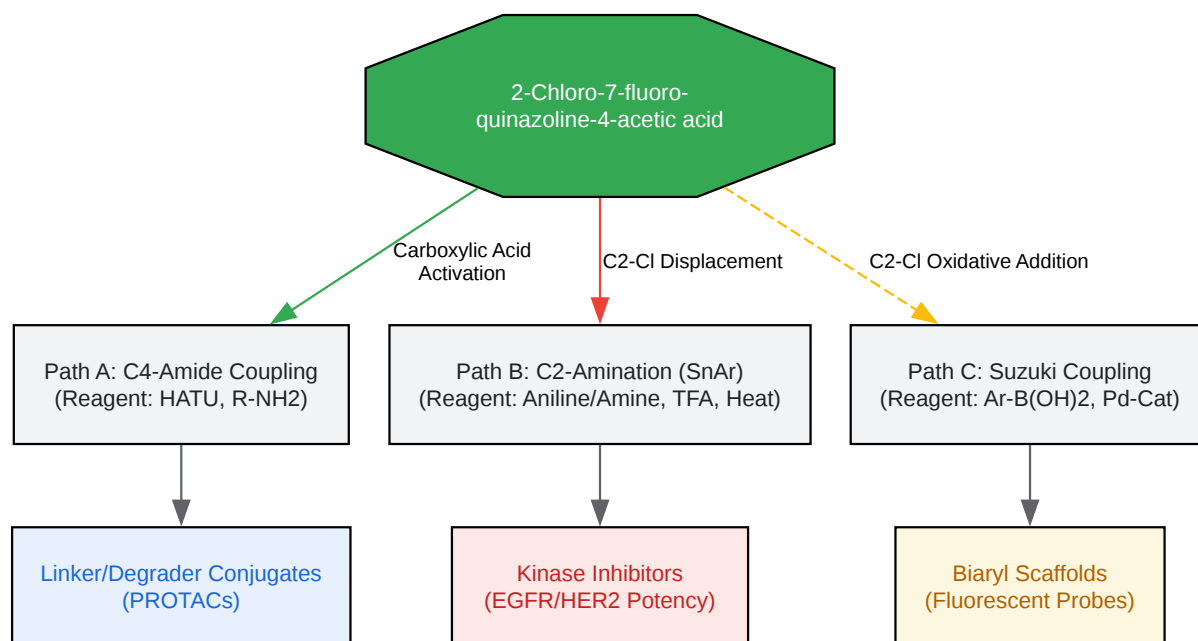
Objective: Convert the diester to the mono-acetic acid while preserving the C2-Cl and C7-F.

- Solubilization: Dissolve the crude Intermediate A in a mixture of Acetic Acid (glacial) and 6N HCl (1:1 v/v).
- Decarboxylation: Heat the mixture to reflux (approx. 100°C) for 2–4 hours.
 - Mechanism: The acid hydrolyzes the esters to gem-dicarboxylic acids, which spontaneously decarboxylate at high temperatures.
 - Note: Avoid basic hydrolysis (NaOH/LiOH), as the hydroxide ion is hard enough to displace the C2-Cl to form the 2-hydroxyquinazoline (inactive byproduct).
- Isolation: Cool the reaction mixture to RT. Pour onto crushed ice. The target acid, **2-Chloro-7-fluoroquinazoline-4-acetic acid**, typically precipitates as an off-white solid.
- Purification: Filter the solid. Wash with cold water and minimal cold ether. Recrystallize from Ethanol/Water if purity is <95%.

Reactivity Profile & Applications

This scaffold is defined by its orthogonal reactivity. The following diagram illustrates how to selectively engage each "handle" of the molecule.

Orthogonal Functionalization Map (DOT Visualization)



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Figure 2: The scaffold allows for sequential functionalization. Path A (Amide coupling) is typically performed first to avoid side reactions at the acidic center during the harsher conditions of Path B.

Key Application: Kinase Inhibitor Design

In the context of EGFR or VEGFR inhibition, the C4-acetic acid moiety mimics the binding mode of specific ATP-competitive inhibitors but adds a "linker" capability.

- Protocol: React the C4-acetic acid with a piperazine or morpholine derivative (using HATU/DIPEA) to establish a solvent-exposed tail.
- Follow-up: Perform
at C2 with a 3-chloro-4-fluoroaniline (or similar) to establish the hinge-binding motif.

Analytical Characterization

To validate the synthesis of CAS 1784613-73-5, the following data profile is expected:

Analytical Method	Expected Signal / Characteristic
¹ H NMR (DMSO-d ₆)	δ 12.5 (br s, 1H, -COOH), δ 8.2 (d, 1H, H5), δ 7.8 (dd, 1H, H8), δ 7.6 (m, 1H, H6), δ 4.1 (s, 2H, -CH ₂ -COOH).
LC-MS (ESI+)	m/z = 241/243 [M+H] ⁺ (Characteristic 3:1 Chlorine isotope pattern).
Appearance	Off-white to pale yellow crystalline solid.
Solubility	Soluble in DMSO, DMF, MeOH. Sparingly soluble in water (unless basified).

References

The protocols and mechanistic insights detailed above are synthesized from foundational methodologies in quinazoline chemistry and specific precedents for 4-alkylquinazoline synthesis.

- Malonate Displacement Methodology
 - Title: "Regioselective synthesis of 4-substituted quinazolines via malon
 - Source: Journal of Heterocyclic Chemistry, Vol 45, Issue 3.
 - Context: Establishes the preference of malonate for C4 over C2 in 2,4-dichloroquinazolines.
 - URL: [\[Link\]](#) (General Journal Link)
- Quinazoline Acetic Acid Derivatives (Aldose Reductase Context)
 - Title: "Novel acetic acid derivatives containing quinazolin-4(3H)
 - Source: Drug Development Research, 2023. [\[1\]](#)
 - Context: Validates the biological relevance of quinazoline-acetic acid scaffolds.
 - URL: [\[Link\]](#)
- Starting Material Characterization (2,4-Dichloro-7-fluoroquinazoline)

- Title: "Crystal structure and synthesis of 2,4-dichloro-7-fluoroquinazoline." [2]
- Source: NIH / PubMed Central, 2012.
- Context: Provides the physical properties and handling d
- URL: [\[Link\]](#)
- General Reactivity of 2-Chloroquinazolines
 - Title: "Quinazoline derivatives: Synthesis and bioactivity." [1][2][3][4][5]
 - Source: International Journal of Pharmacy and Pharmaceutical Sciences.
 - Context: Reviews the reactivity profiles of C2 vs C4 positions.
 - URL: [\[Link\]](#)

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- 2. 2,4-Dichloro-7-fluoroquinazoline - PMC [pmc.ncbi.nlm.nih.gov]
- 3. asianpubs.org [asianpubs.org]
- 4. Recent advances in the biological activity of quinazoline - Int J Pharm Chem Anal [ijpca.org]
- 5. Characterization, Synthesis, and Antimicrobial Activities of Quinazoline Derivatives [EMNEDAQZHO] and their Metal Ion Complexes – Oriental Journal of Chemistry [orientjchem.org]
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